

Penetration Profile: Panthenyl Ethyl Ether vs. Panthenol

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Compound Focus: Panthenyl ethyl ether

CAS No.: 667-83-4

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Compound	Key Finding on Penetration & Enhancement	Experimental Context & Methodology
Panthenyl Ethyl Ether	Enhanced penetration into hair and skin attributed to the presence of an ethyl group [1].	Analysis of physicochemical properties; no specific penetration study details provided [1].

| **Panthenol** | **Ultrasound application** significantly increased penetration through pig skin *in vitro* [2]. | **Methodology:** Diffusion cell technique with pig skin membrane, hydrophilic gel with 10% d-panthenol, spectrophotometric analysis [2]. **Result:** Statistically significant increase ($p < 0.05$) in penetration at 2, 60, and 240 minutes with ultrasound [2]. | **Panthenol** | A **film-forming nail treatment** delivered significantly more panthenol into the interior nail and supporting bed than an aqueous solution [3]. | **Methodology:** *In vitro* human nail study, daily application for 7 days, analysis of dorsal surface, interior, and supporting bed [3]. **Result:** The film acts as a reservoir and increases nail hydration, enhancing panthenol's diffusion [3]. |

Detailed Experimental Protocols

For researchers looking to replicate or design similar studies, here is a detailed breakdown of the key methodologies cited.

Protocol for In Vitro Skin Penetration with Ultrasound [2]

This study evaluated the influence of ultrasound on the cutaneous penetration of d-panthenol.

- **Membrane:** Pig skin.
- **Formulation:** A hydrophilic gel containing 10% d-panthenol.
- **Receptor Solution:** Distilled water.
- **Apparatus:** Diffusion cells.
- **Experimental Groups:**
 - Gel + d-panthenol (10%)
 - Gel + d-panthenol (10%) + Ultrasound
- **Sampling & Analysis:** The receptor solution was collected at predetermined times (2, 60, and 240 minutes). The amount of d-panthenol that penetrated was quantified using a spectrophotometer at a wavelength of 406 nm.
- **Data Analysis:** A statistically significant increase ($P < 0.05$) in penetration was confirmed for the ultrasound group at all measured time points.

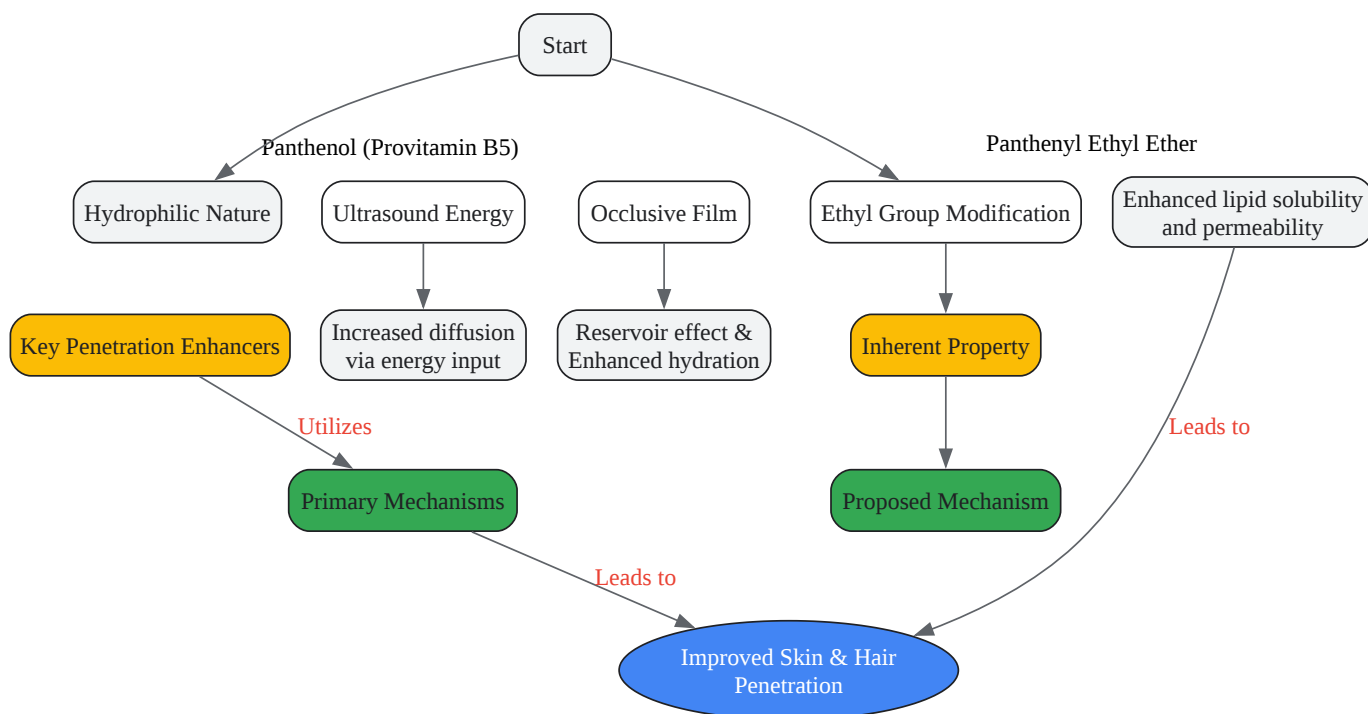
Protocol for In Vitro Nail Penetration [3]

This study examined the absorption of panthenol into and through the human nail.

- **Membrane:** Human fingernail specimens.
- **Formulations:**
 - A commercial, non-lacquer, film-forming liquid nail treatment with 2% panthenol.
 - An aqueous solution with 2% panthenol (control).
- **Dosing Regimen:** Nail specimens were dosed daily for 7 days.
- **Sampling & Analysis:** Sampling was performed every 24 hours. Panthenol concentrations were determined in three distinct locations:
 - The dorsal (top) surface of the nail.
 - The interior of the nail, accessed by drilling and removal of material.
 - The supporting bed under the nail.
- **Data Analysis:** The study reported a significant linear increase in panthenol levels in all three nail compartments over the 7-day dosing period. The film-forming treatment delivered significantly more panthenol to the interior nail and supporting bed than the control solution.

Penetration Mechanisms & Property Comparison

The following diagram synthesizes the mechanisms and properties that influence the penetration of these two compounds, based on the available data.



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Summary of Key Differences

- **Panthenyl Ethyl Ether's Advantage** is attributed to its **molecular structure**. The addition of an ethyl group makes the molecule more lipophilic (oil-loving), which generally enhances permeability through the lipid-rich layers of the skin and hair [1].
- **Panthenol's Penetration** is highly dependent on the **formulation and delivery system**. As shown, its absorption can be significantly boosted by external energy sources like ultrasound or by vehicle

systems that create a reservoir and increase local hydration [2] [3].

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References

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